

Technical Support Center: Z-Ile-Ala-OH Solubility Guide[1]

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Compound of Interest

Compound Name: Z-Ile-Ala-OH

CAS No.: 24787-83-5

Cat. No.: B8513123

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Topic: Troubleshooting Solubility Issues with **Z-Ile-Ala-OH** Document ID: TSC-SOL-ZIA-001
Last Updated: October 26, 2023 Audience: Researchers, Medicinal Chemists, Process Engineers[1]

Executive Summary & Root Cause Analysis

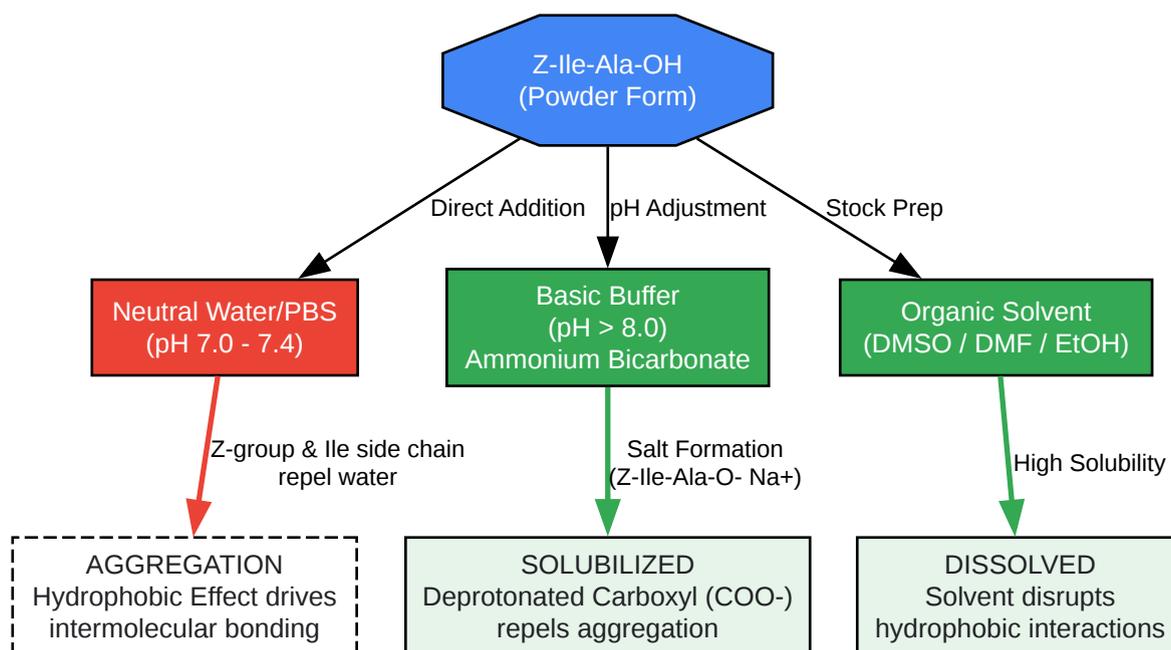
The Issue: Users frequently report that **Z-Ile-Ala-OH** floats as a white powder in aqueous buffers (PBS, Tris) or forms a gelatinous precipitate upon dilution from organic stocks.

The Diagnosis: **Z-Ile-Ala-OH** is an acidic, highly hydrophobic dipeptide.[1]

- **Hydrophobicity:** The N-terminal Z-group (Benzyloxycarbonyl) is a bulky, aromatic, lipophilic protecting group.[1] Both Isoleucine (Ile) and Alanine (Ala) possess hydrophobic aliphatic side chains.
- **Acidity:** The only ionizable group is the C-terminal carboxylic acid (pKa ~3.5–4.0). The N-terminus is capped (uncharged).
- **Consequence:** At neutral or acidic pH (pH < 7), the molecule is protonated (uncharged) and behaves like a "grease," exhibiting near-zero water solubility.[1] It requires specific pH manipulation or organic co-solvents to dissolve.[2]

Molecular Interaction Map

The following diagram illustrates why aqueous buffers fail and how organic solvents or pH adjustment solves the problem.



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Caption: Solubility mechanism map showing the failure of neutral aqueous buffers and the success of pH adjustment or organic solvents.

Standard Operating Procedures (SOPs)

Protocol A: Preparation of Organic Stock Solution (Recommended)

Best for: High concentration stocks (10–50 mM) for long-term storage or small-volume spiking into assays.

- Select Solvent:
 - DMSO (Dimethyl sulfoxide): Preferred. Excellent solubility, biologically compatible at <1% v/v.[1]
 - DMF (Dimethylformamide): Alternative if DMSO interferes with downstream chemistry.[3]

- Ethanol: Possible, but lower solubility limit than DMSO.[1]
- Weighing: Weigh the **Z-Ile-Ala-OH** powder. (Note: Z-protected peptides can be fluffy; use an anti-static gun if necessary).
- Dissolution: Add 100% DMSO to achieve a concentration of 10–25 mM.
 - Example: For 1 mg of **Z-Ile-Ala-OH** (MW ≈ 336.4 g/mol), add ~148 μL DMSO for a 20 mM stock.[1]
- Mixing: Vortex vigorously. If the solution is cloudy, sonicate in a water bath for 30–60 seconds.
- Storage: Aliquot and store at -20°C. Avoid freeze-thaw cycles.

Protocol B: Direct Aqueous Solubilization (Salt Formation)

Best for: Applications where organic solvents (DMSO) are strictly prohibited.

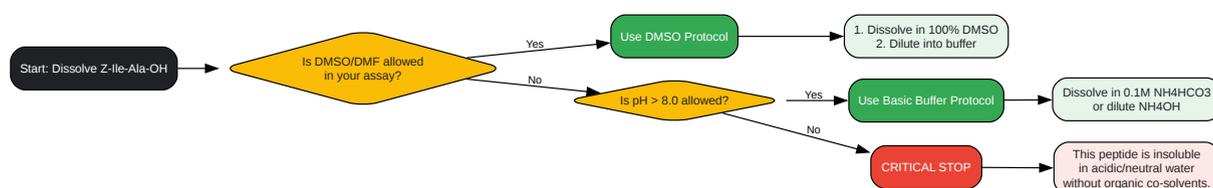
- Buffer Selection: You must use a basic buffer.
 - Recommended: 0.1 M Ammonium Bicarbonate (pH ~8.0) or dilute Ammonia (NH₄OH).
- Titration Method:
 - Suspend the peptide in water (it will float).
 - Add 1.0 M NaOH or NH₄OH dropwise while vortexing.
 - Stop immediately once the solution clears.
 - Check pH: Ensure final pH is 7.5–8.5.
- Warning: Do not acidify this solution below pH 5, or the peptide will crash out of solution immediately.

Troubleshooting Guide: Symptom & Solution

Symptom	Probable Cause	Corrective Action
Floating White Powder	Hydrophobicity: You added the powder directly to neutral PBS or water. The surface tension and hydrophobic Z-group prevent wetting.	Do not heat. Add a small volume of DMSO (to wet the powder) or raise pH to >8.0 using dilute NaOH until dissolved.
Cloudiness upon Dilution	"The Crash": Diluting a DMSO stock into aqueous buffer caused the local concentration to exceed the solubility limit faster than it could disperse.	Protocol Change: Add the aqueous buffer to the DMSO stock dropwise with constant vortexing, rather than dumping the stock into the buffer.
Gel Formation	Self-Assembly: Z-Ile-Ala-OH can form beta-sheet-like structures at high concentrations (similar to amyloid formation).[1]	Disruption: Sonicate for 5 minutes at 30°C. If compatible, add a chaotrope like Urea (2M) or Guanidine HCl.
Precipitate over time	pH Drift: Your buffer capacity was too low, and the peptide (an acid) lowered the pH, causing it to protonate and precipitate.	Buffer Up: Increase the concentration of your buffering agent (e.g., use 50mM Tris instead of 10mM) to maintain pH > 7.5.

Solubility Decision Tree

Use this workflow to determine the correct solvent system for your specific experiment.



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Caption: Decision tree for selecting the appropriate solubilization strategy based on assay constraints.

Frequently Asked Questions (FAQ)

Q: Can I use ethanol instead of DMSO? A: Yes, but with caution. **Z-Ile-Ala-OH** is soluble in ethanol, but ethanol is more volatile than DMSO.[1] This can lead to concentration changes during storage due to evaporation. Ethanol is also less effective at disrupting aggregates than DMSO [1].

Q: I need to use this in a cell-based assay. What is the limit? A: Most mammalian cells tolerate 0.1% to 0.5% DMSO.[4] Prepare a 1000x stock in DMSO (e.g., 10 mM) and dilute 1:1000 into the media to achieve a 10 μ M final concentration. Always include a "Vehicle Control" (media + 0.1% DMSO) in your experiment to rule out solvent toxicity [2].

Q: Why does the solution turn cloudy when I put it in the fridge? A: Solubility is temperature-dependent. Hydrophobic interactions often strengthen at lower temperatures (cold denaturation phenomena) or simply reach saturation. Store stocks at -20°C (frozen) and ensure they are fully warmed to Room Temperature (RT) and vortexed before use.

Q: Is **Z-Ile-Ala-OH** the same as Z-Ala-Ile-OH? A: No. They are isomers with the amino acid sequence reversed. While their solubility properties are chemically similar (both hydrophobic), their biological activity (enzyme binding) will be completely different. Ensure you have the correct sequence. Z-Ala-Ile-OH is known to form microtubes and crystallize easily, suggesting **Z-Ile-Ala-OH** may share this strong tendency to self-assemble [3].[1]

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